

# An In-depth Technical Guide to the Chemical Properties of Ethyl 6-Hydroxyoctanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

Cat. No.: B15334030

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **ethyl 6-hydroxyoctanoate**. The information is curated for professionals in research and development, particularly those in the pharmaceutical and chemical industries.

## Core Chemical Properties

**Ethyl 6-hydroxyoctanoate** is an organic compound classified as a hydroxy ester. Its structure consists of an eight-carbon chain (octanoate) with a hydroxyl group at the sixth position and an ethyl ester group at the carboxyl end. This bifunctional nature makes it a valuable intermediate in organic synthesis.

## Quantitative Data Summary

Property	Value	Source(s)
CAS Number	4066-95-9	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>3</sub>	[1][2]
Molecular Weight	188.26 g/mol	[1]
Boiling Point	Data not readily available	
Density	Data not readily available	
Solubility	Expected to have moderate aqueous solubility due to the hydroxyl group.	[3]

## Synthesis and Experimental Protocols

While detailed, step-by-step synthetic procedures for **ethyl 6-hydroxyoctanoate** are not extensively documented in readily available literature, its role as a precursor in the synthesis of other molecules, such as 8-chloro-6-hydroxyoctanoic acid ethyl ester, provides insight into its preparation. A plausible synthetic route involves the reduction of a corresponding ketoester.

### Illustrative Experimental Protocol: Reduction of Ethyl 6-Oxo-octanoate

The synthesis of **ethyl 6-hydroxyoctanoate** can be achieved through the reduction of ethyl 6-oxooctanoate. The following is a generalized protocol based on common chemical reductions.

Materials:

- Ethyl 6-oxooctanoate
- Sodium borohydride (NaBH<sub>4</sub>)
- Methanol or Ethanol
- Diethyl ether or Ethyl acetate
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve ethyl 6-oxooctanoate in methanol or ethanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath to  $0^\circ\text{C}$ .
- Slowly add sodium borohydride ( $\text{NaBH}_4$ ) portion-wise to the stirred solution, maintaining the temperature at  $0^\circ\text{C}$ .
- After the addition is complete, allow the reaction mixture to stir at  $0^\circ\text{C}$  for an additional hour, then warm to room temperature and stir for another 2-3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride ( $\text{NH}_4\text{Cl}$ ).
- Remove the solvent under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with diethyl ether or ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure to yield the crude **ethyl 6-hydroxyoctanoate**.
- The crude product may be purified by column chromatography on silica gel.

## Spectroscopic Data

Detailed NMR and other spectroscopic data for **ethyl 6-hydroxyoctanoate** are not widely published. However,  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR are standard methods for the structural confirmation of this compound. The expected  $^1\text{H}$ -NMR spectrum would show characteristic signals for the ethyl group, the methylene protons adjacent to the ester and hydroxyl groups, and the remaining methylene protons in the aliphatic chain.

## Biological Activity and Applications

**Ethyl 6-hydroxyoctanoate** is a key intermediate in the synthesis of more complex and biologically active molecules.[3] Its primary documented application is as a precursor in the synthesis of (R)-lipoic acid, a potent antioxidant.[3] The chirality of the hydroxyl group at the C-6 position is crucial for the stereoselective synthesis of the target active pharmaceutical ingredient.

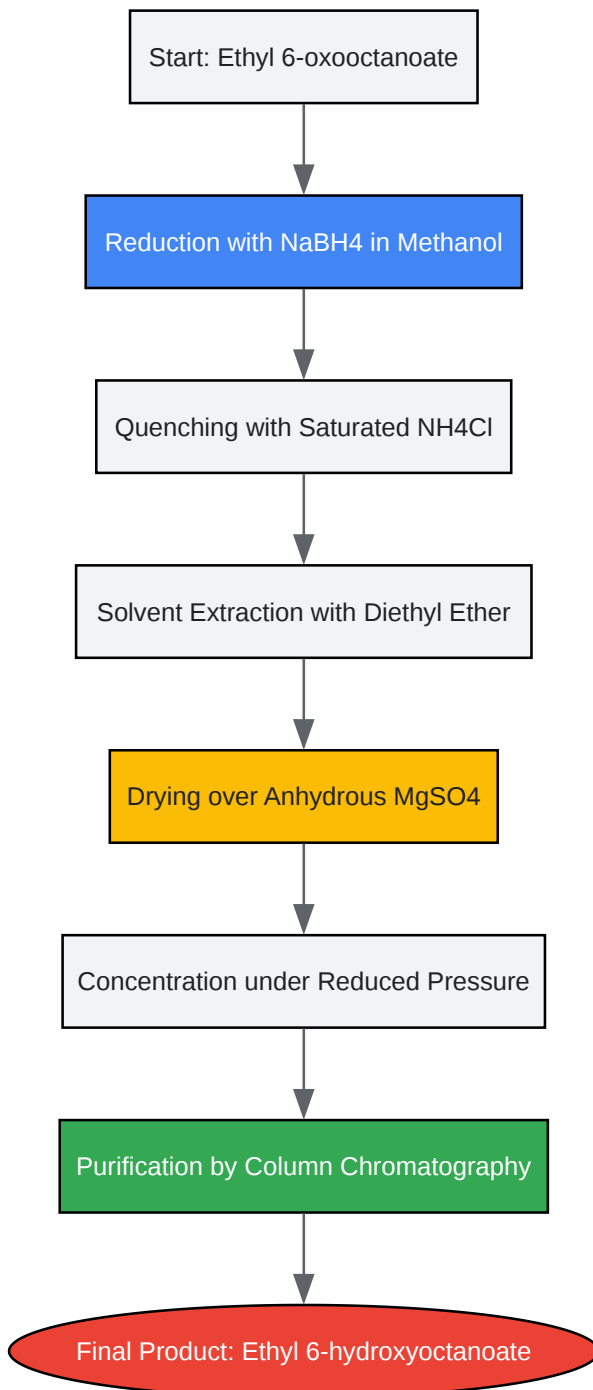
The compound is also of interest in the study of enzyme-catalyzed reactions, particularly those involving alcohol dehydrogenases and carbonyl reductases for the production of chiral alcohols from ketones.[3]

## Visualized Workflows and Relationships

### Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **ethyl 6-hydroxyoctanoate** from its corresponding ketoester.

## Synthesis and Purification of Ethyl 6-Hydroxyoctanoate



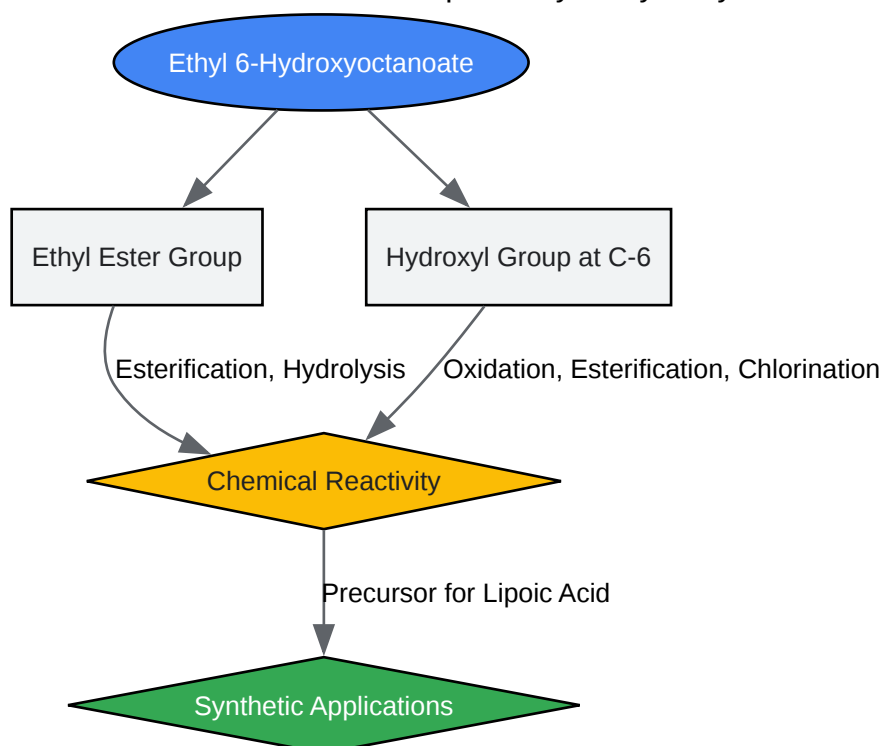
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Caption: A generalized workflow for the synthesis of **ethyl 6-hydroxyoctanoate**.

## Structure-Function Relationship

The following diagram illustrates the relationship between the key functional groups of **ethyl 6-hydroxyoctanoate** and its chemical reactivity and applications.

Structure-Function Relationship of Ethyl 6-Hydroxyoctanoate



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## References

- 1. 4066-95-9 Ethyl 6-hydroxyoctanoate AKSci 8922FQ [aksci.com]

- 2. Docetaxel Impurity 72 - Protheragen [protheragen.ai]
- 3. 8-Chloro-6-hydroxyoctanoic acid ethyl ester | 1070-65-1 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Ethyl 6-Hydroxyoctanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15334030#ethyl-6-hydroxyoctanoate-chemical-properties]

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